Technical Guide: N,4-Dimethyl-4-piperidinecarboxamide Hydrochloride[1]

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Compound of Interest

Compound Name:	*N,4-Dimethyl-4-piperidinecarboxamide hydrochloride*
CAS No.:	*1361115-91-4*
Cat. No.:	*B1402507*

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Executive Summary

N,4-Dimethyl-4-piperidinecarboxamide hydrochloride (CAS: 1361115-91-4) is a substituted piperidine derivative serving as a critical building block and functional probe in medicinal chemistry.[1][2] Structurally characterized by a 4,4-disubstituted piperidine ring, it represents a privileged scaffold found in various Sigma-2 receptor ligands, Mu-opioid receptor modulators, and anticancer agents (e.g., Bisantrene analogs).[1]

Its biological significance lies in its dual role:

- Direct Pharmacological Probe: Exhibiting affinity for Sigma-2 receptors, which are emerging targets for cancer imaging and therapy.[1]
- Synthetic Intermediate: Acting as a precursor for generating complex heterocyclic drugs, particularly those targeting Topoisomerase II or modulating neurotransmitter transporters.[1]

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Chemical Identity & Physicochemical Properties[3][4][5][6]

Property	Specification
IUPAC Name	N,4-Dimethylpiperidine-4-carboxamide hydrochloride
CAS Number	1361115-91-4 (HCl salt); 1361114-96-6 (Free base)
Molecular Formula	$C_8H_{16}N_2O$[1][3] · HCl
Molecular Weight	192.69 g/mol (Salt); 156.23 g/mol (Base)
Solubility	Highly soluble in water (>50 mg/mL), DMSO, and Methanol.[4]
Appearance	White to off-white crystalline solid.[1]
pKa	~9.8 (Piperidine nitrogen), making it protonated at physiological pH.[1][4]

Structural Significance

The molecule features a gem-disubstituted carbon at position 4 of the piperidine ring (a methyl group and an N-methylcarboxamide group).[1] This "gem-dimethyl" effect restricts conformational flexibility, often locking the molecule into a bioactive conformation that enhances binding selectivity for G-protein coupled receptors (GPCRs) and intracellular proteins like the Sigma-2 receptor.[1]

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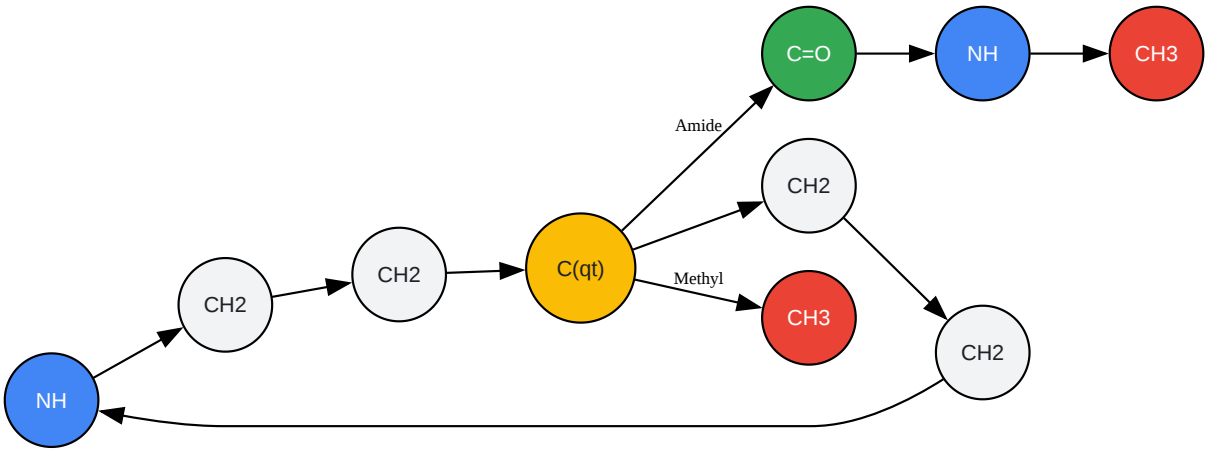


Figure 1: Connectivity of N,4-Dimethyl-4-piperidinecarboxamide

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[1]
Biological Mechanism of Action[4][9][10]
Sigma-2 Receptor Modulation

Research indicates that 4,4-disubstituted piperidines are potent ligands for the Sigma-2 receptor (transmembrane protein 97, TMEM97).[1]

- Mechanism: Upon binding, Sigma-2 agonists trigger the release of calcium (Ca^{2+}) from the endoplasmic reticulum (ER) and mitochondria.[1][4]
- Downstream Effect: This Ca^{2+} flood initiates the intrinsic apoptotic pathway (caspase-3 activation), leading to cancer cell death.[1]
- Relevance: N,4-Dimethyl-4-piperidinecarboxamide serves as a minimal pharmacophore fragment for designing high-affinity Sigma-2 ligands used in tumor imaging (PET probes) and chemotherapy.[1]

Opioid Receptor Interaction

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The 4-piperidinecarboxamide core is structurally homologous to the meperidine (pethidine) class of opioids.[1]

- Mu-Opioid Receptor (MOR): While the ester group in meperidine is replaced by an amide in this compound, the steric bulk at position 4 preserves receptor pocket occupancy.[1]
- Activity Profile: Typically acts as a weak agonist or modulator.[1][4] It is often used as a negative control or a starting scaffold to append lipophilic tails (e.g., phenethyl groups) that drastically increase potency (transforming it into a fentanyl-like analog).[1][4]

Topoisomerase II Inhibition (via Bisantrene Analogs)

In drug development, this compound is utilized to synthesize side chains for Bisantrene derivatives.[1][4] Bisantrene is an anthracene-based agent that intercalates into DNA and inhibits Topoisomerase II.[1][5][6] The piperidine side chain improves the solubility and cellular uptake of the parent anthracycline, enhancing its cytotoxicity against resistant tumor lines.

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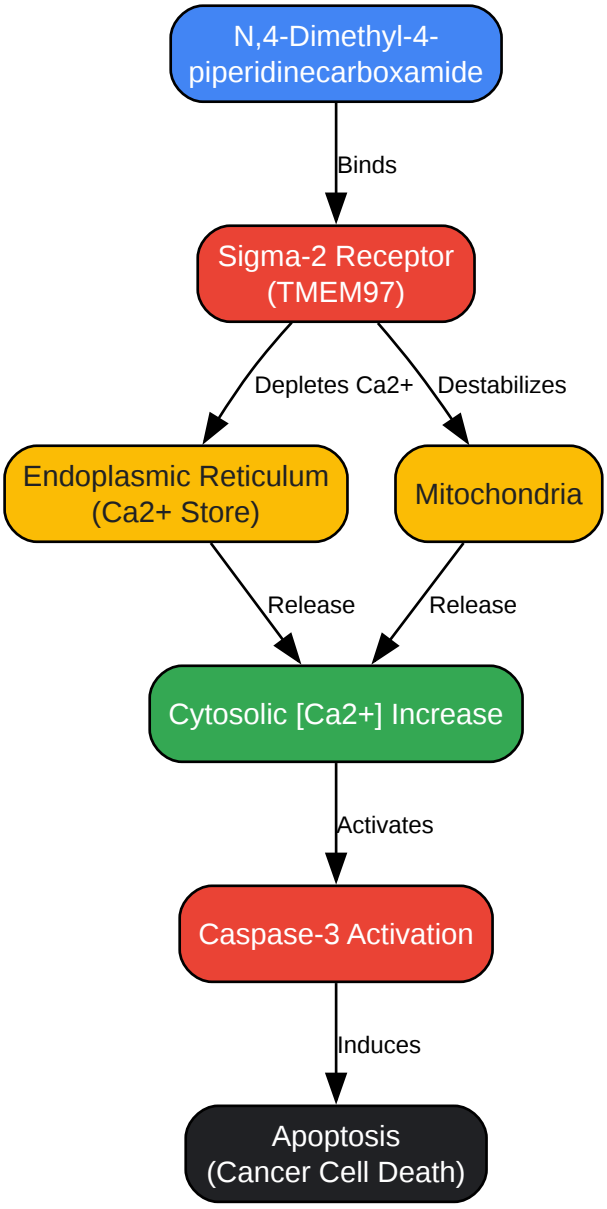


Figure 2: Sigma-2 Receptor Mediated Apoptotic Pathway

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[1]
Experimental Protocols
Preparation of Stock Solutions

Objective: Create a stable, precipitate-free solution for in vitro assays.

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- Solvent: Dissolve 10 mg of N,4-Dimethyl-4-piperidinecarboxamide HCl in 1 mL of sterile Milli-Q water or PBS (pH 7.4).
  - Note: As a hydrochloride salt, it is highly water-soluble.[1] Avoid DMSO unless necessary for co-solutes, as DMSO can interfere with some GPCR assays.[1]
- Filtration: Filter sterilize using a 0.22 µm PVDF syringe filter.
- Storage: Aliquot into light-protected vials and store at -20°C. Stable for 6 months.

Sigma-2 Receptor Binding Assay (Radioligand Displacement)

Objective: Determine the binding affinity (

) of the compound.[1][4]

Materials:

- Membrane Source: Rat liver membranes or MCF-7 cells (rich in Sigma-2).[1]
- Radioligand: [^{3}H]-DTG (1,3-Di-o-tolylguanidine) in the presence of (+)-pentazocine (to block Sigma-1 sites).[1]
- Test Compound: N,4-Dimethyl-4-piperidinecarboxamide HCl (1 nM – 100 µM).

Workflow:

- Incubation: Mix 100 µg membrane protein, 3 nM [^{3}H]-DTG, 1 µM (+)-pentazocine, and the test compound in Tris-HCl buffer (pH 8.0).
- Equilibrium: Incubate at 25°C for 120 minutes.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Measure radioactivity via liquid scintillation counting.[1][4]

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- Analysis: Plot % Inhibition vs. Log[Concentration] to calculate

  and derive

  using the Cheng-Prusoff equation.[1][4]

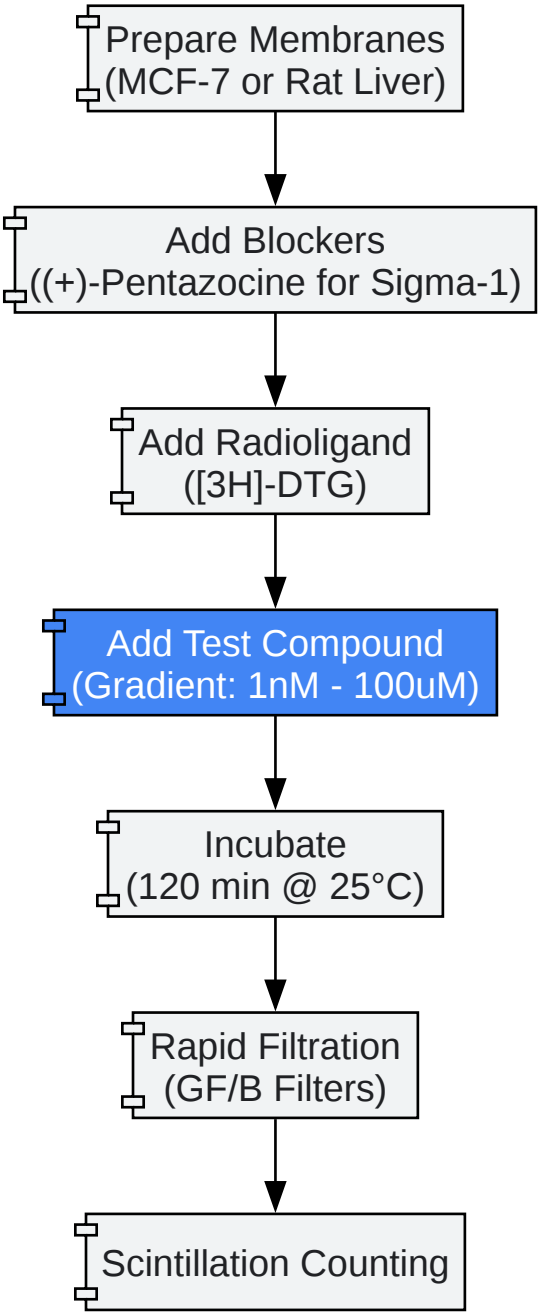


Figure 3: Sigma-2 Receptor Binding Assay Protocol

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Therapeutic Potential & Applications[6][7][8][11]

Oncology (Drug Conjugates)

The compound is investigated as a "warhead" carrier.[1][4] By conjugating cytotoxic agents to the piperidine nitrogen, researchers can target the drug to Sigma-2 overexpressing tumors (e.g., pancreatic, breast, and melanoma), utilizing the receptor's internalization mechanism to deliver the payload intracellularly.

Neurological Disorders

Due to its structural similarity to neurotransmitter modulators, derivatives of this compound are screened for activity against:

- Schizophrenia: As potential antipsychotics (Sigma-2 antagonists).[1][7]
- Neuropathic Pain: Through dual Mu-opioid/Sigma modulation.[1]

Safety & Handling (SDS Summary)

While specific toxicological data for this research chemical is limited, it should be handled as a potent bioactive amine.[1][4]

- GHS Classification:
  - Skin Irritation: Category 2 (H315)[1][4]
  - Eye Irritation: Category 2A (H319)[1][4]
  - STOT-SE: Category 3 (Respiratory Irritation, H335)[1]
- PPE: Wear nitrile gloves, safety goggles, and use within a chemical fume hood to avoid inhalation of dust.[1]
- First Aid: In case of contact, flush eyes with water for 15 minutes.[1] If inhaled, move to fresh air.[1][7]

References

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- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 19872414, N,N-Dimethylpiperidine-4-carboxamide hydrochloride. Retrieved from [Link]
- Zeng, C., et al. (2020).Sigma-2 receptors/TMEM97 as promising targets for cancer diagnosis and therapy.[1] Journal of Medicinal Chemistry.
- Garner, W. A., et al. (2016).Compositions to improve the therapeutic benefit of bisantrene and analogs. U.S. Patent No. 20160220537A1.[1][4]
- Mach, R. H., et al. (2013).Sigma-2 receptors: A novel target for cancer therapeutics.[1] Advances in Cancer Research.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. N,4-dimethyl-4-piperidinecarboxamide hydrochloride [cymitquimica.com]
- 3. patents.justia.com [patents.justia.com]
- 4. CN105764502A - Combination methods for improving the therapeutic benefit of bisantrene and analogs and derivatives thereof - Google Patents [patents.google.com]
- 5. US9993460B2 - Compositions to improve the therapeutic benefit of bisantrene and analogs and derivatives thereof - Google Patents [patents.google.com]
- 6. US20160220537A1 - Compositions to improve the therapeutic benefit of bisantrene and analogs and derivatives thereof - Google Patents [patents.google.com]
- 7. CN105764502A - Combination methods for improving the therapeutic benefit of bisantrene and analogs and derivatives thereof - Google Patents [patents.google.com]

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